

A Technical Guide to Sourcing and Utilizing Metronidazole-D3 for Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of sourcing high-quality **Metronidazole-D3** for research purposes. It includes a comparative analysis of key suppliers, detailed experimental protocols for its application as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS), and a visual representation of the relevant biological pathways of its non-deuterated counterpart, Metronidazole.

High-Purity Metronidazole-D3 for Analytical Applications

Metronidazole-D3, the deuterium-labeled analog of the antibiotic Metronidazole, is an essential tool for researchers requiring high analytical precision. Its primary application is as an internal standard in pharmacokinetic and metabolic studies, where it allows for accurate quantification of Metronidazole in biological matrices by correcting for variations during sample preparation and analysis.

Supplier Comparison for Metronidazole-D3

The selection of a reliable supplier is critical to ensure the quality and accuracy of research outcomes. The following table summarizes the quantitative data for **Metronidazole-D3** available from various reputable suppliers.



Supplier	Product Number	CAS Number	Molecul ar Formula	Molecul ar Weight (g/mol)	Purity	Isotopic Enrichm ent	Certifica te of Analysi s
Medche mExpres s	HY- B0318S2	83413- 09-6	C ₆ H ₆ D ₃ N 3O ₃	174.17	≥99.0% (LCMS) [1]	97.58% [1]	Available
LGC Standard s	TRC- M978800	83413- 09-6	C6D3H6N 3O3	174.17	>95% (HPLC) [2]	Not Specified	Available
Toronto Research Chemical s	TRC- M978800	83413- 09-6	Not Specified	Not Specified	Not Specified	Not Specified	Available upon request
Simson Pharma Limited	M130025	83413- 09-6	С ₆ Н ₆ DзN зОз	174.17	Not Specified	Not Specified	Accompa nied with product[3
Veeprho	DVE0010 62	83413- 09-6	C6H6D3N 3O3	174.18	Not Specified	Not Specified	Available
Pharmaffi liates	PA STI 089002	83413- 09-6	C6H6D3N 3O3	174.17	Not Specified	Not Specified	Available upon request
SynZeal	SZ- M008D0 1	83413- 09-6	С6Н6D3N 3O3	174.2	Not Specified	Not Specified	Supplied with product[4

Experimental Protocols

Quantification of Metronidazole in Human Plasma using LC-MS/MS with Metronidazole-D3 as an Internal



Standard

This protocol provides a general framework for the quantitative analysis of Metronidazole in biological samples. Optimization of specific parameters may be required based on the instrumentation and matrix used.

- 1. Materials and Reagents:
- Metronidazole analytical standard
- Metronidazole-D3 internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (blank)
- 2. Preparation of Standard and Quality Control (QC) Samples:
- Prepare a stock solution of Metronidazole (1 mg/mL) in methanol.
- Prepare a stock solution of **Metronidazole-D3** (1 mg/mL) in methanol.
- Prepare a working internal standard solution of Metronidazole-D3 (e.g., 100 ng/mL) by diluting the stock solution with 50% methanol.
- Prepare calibration standards by spiking blank human plasma with appropriate volumes of the Metronidazole stock solution to achieve a concentration range (e.g., 1-5000 ng/mL).
- Prepare QC samples at low, medium, and high concentrations in the same manner.
- 3. Sample Preparation (Protein Precipitation):



- To 100 μ L of plasma sample (standard, QC, or unknown), add 20 μ L of the **Metronidazole-D3** internal standard working solution.
- · Vortex for 10 seconds.
- Add 300 μL of acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- 4. LC-MS/MS Conditions:
- Liquid Chromatography:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to separate the analyte from matrix components (e.g., start with 5% B, ramp to 95% B, and re-equilibrate).
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μL
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM) Transitions:



- Metronidazole: m/z 172.1 → 128.1
- **Metronidazole-D3**: m/z 175.1 → 131.1
- o Optimize collision energy and other MS parameters for maximum signal intensity.
- 5. Data Analysis:
- Quantify Metronidazole in unknown samples by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.

Visualizing Biological Pathways

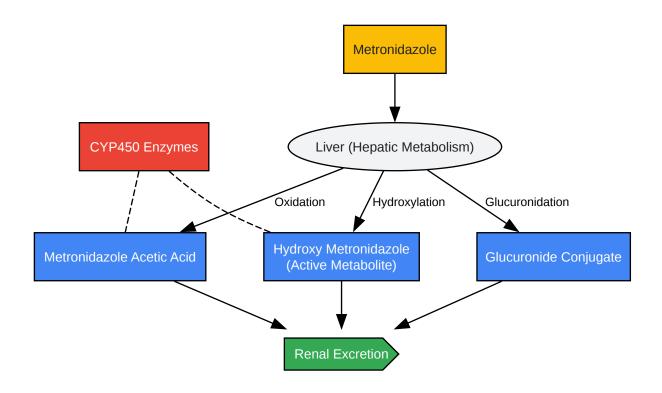
The following diagrams illustrate the key biological pathways related to Metronidazole's mechanism of action and metabolism.



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Caption: Metronidazole's mechanism of action in anaerobic organisms.





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Caption: Major metabolic pathways of Metronidazole in the liver.

This guide serves as a foundational resource for researchers incorporating **Metronidazole-D3** into their studies. For specific applications, further optimization and validation of the provided protocols are recommended. Always refer to the supplier's certificate of analysis for the most accurate information on product specifications.

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